

Introduction to DOPO-Based Compounds and their Thermal Decomposition

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Compound of Interest

Compound Name: *6H-Dibenzo[c,E]
[1,2]oxaphosphinine 6-oxide*

CAS No.: 35948-25-5

Cat. No.: B1312310

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DOPO and its derivatives are a prominent class of organophosphorus flame retardants. Their efficacy stems from a dual-action mechanism that is active in both the gas and condensed phases during combustion.[1] Upon thermal decomposition, DOPO-based compounds release phosphorus-containing radicals, such as $\text{PO}\cdot$ and $\text{HPO}\cdot$, into the gas phase. These radicals act as scavengers, interrupting the exothermic chain reactions of combustion by quenching highly reactive species like $\text{H}\cdot$ and $\text{OH}\cdot$ radicals.[2][3] In the condensed phase, the decomposition of these compounds often promotes the formation of a stable char layer on the polymer surface. This char acts as a physical barrier, insulating the underlying material from heat and oxygen, thereby reducing the rate of pyrolysis.[1][4]

The chemical structure of the DOPO derivative significantly influences its thermal stability and decomposition pathway. Modifications to the core DOPO molecule can alter the decomposition temperature and the nature of the degradation products, thereby tuning the flame retardant efficiency for specific polymer systems.[3]

Quantitative Thermal Decomposition Data

The thermal stability of DOPO-based compounds is typically evaluated using thermogravimetric analysis (TGA). Key parameters include the onset temperature of decomposition (often reported as T5% or T10%, the temperature at which 5% or 10% mass loss occurs), the temperature of maximum decomposition rate (Tmax), and the percentage of residue remaining at a high temperature (char yield). The following tables summarize TGA data for neat DOPO and several of its derivatives, as well as for polymers incorporating these additives.

Table 1: Thermal Decomposition Data of Neat DOPO and its Derivatives under Nitrogen Atmosphere

Compound	T5% (°C)	Tmax (°C)	Char Yield at 700°C (%)	Reference
DOPO	220	328	~0	[5]
DOPO-HQ	327.3	347	-	[6][7]
DOPO-Van	-	456	-	[2]
DOPO-AP	-	455	-	[2]
EDA-DOPO	352	-	5.2	[3]
PiP-DOPO	414	-	4.07	[3]
FAA-DOPO	-	322-471	-	[8]
DIDOPO	365	425.3	-	

Table 2: Thermal Decomposition and Flammability Data of Polymers Containing DOPO-Based Additives

Polymer System	Additive (wt%)	T5% (°C)	Tmax (°C)	Char Yield at 800°C (N2) (%)	LOI (%)	UL-94 Rating	Reference
Polybenzoxazine (pBF-a)	Neat	-	481, 633	44	-	V-1	[2]
pBF-a	DOPO-HQ (3 mol%)	-	462, 597	45-46	-	V-0	[2]
pBF-a	DOPO-AP (3 mol%)	-	455, 603	45-46	-	V-0	[2]
pBF-a	DOPO-Van (3 mol%)	-	456, 614	45-46	-	V-0	[2]
Polystyrene (PS)	PS148-Br (control)	-	-	-	18.2	No Rating	[8]
PS	PS-b-PFAA-DOPO80	-	322-419	-	28.9	V-0	[8]
Epoxy Resin	Neat	399.5	-	16.1	-	-	
Epoxy Resin	DOPO-HQ (15%)	-	-	>16.1	29.5	-	
PET	Neat	418.8	463.5	-	21	-	
PET	DIDOPO (12.5%)	378.8	437.5	-	33.3	V-0	
LGF/PBT	Neat	-	-	-	-	-	[7]

	DOPO-						
LGF/PBT	HQ	-	-	43.3	26.4	V-0	[7]
	(14%)						

Experimental Protocols

The characterization of the thermal decomposition of DOPO-based compounds involves a suite of analytical techniques. Below are detailed methodologies for the key experiments cited in the literature.

Thermogravimetric Analysis (TGA)

- Objective: To determine the thermal stability and decomposition profile of a material by measuring its mass change as a function of temperature in a controlled atmosphere.
- Instrumentation: A thermogravimetric analyzer (e.g., TA Instruments Q5000, Mettler-Toledo TGA/SDTA 851e).[\[2\]](#)[\[9\]](#)
- Sample Preparation: 5-10 mg of the sample is placed in a ceramic or alumina crucible.[\[10\]](#) [\[11\]](#) For TGA coupled with mass spectrometry (TGA-MS), a smaller sample size of 0.5-5 mg is recommended to avoid overwhelming the detector.[\[12\]](#)
- Typical Experimental Parameters:
 - Temperature Range: Ambient to 800°C or 1000°C.[\[2\]](#)
 - Heating Rate: 10°C/min or 20°C/min are common scanning rates.[\[2\]](#)[\[9\]](#) Multiple heating rates (e.g., 5, 10, 15, 20, 25, 40 K/min) can be used for kinetic studies.[\[2\]](#)
 - Atmosphere: Nitrogen (inert) or air (oxidative) at a flow rate of 30-50 mL/min.[\[2\]](#)[\[11\]](#)
- Data Analysis: The primary data output is a plot of mass (%) versus temperature (°C). The first derivative of this curve (DTG) shows the rate of mass loss, with peaks corresponding to the Tmax of distinct decomposition steps.[\[13\]](#)

Pyrolysis-Gas Chromatography/Mass Spectrometry (Py-GC/MS)

- Objective: To identify the volatile and semi-volatile products generated from the thermal decomposition of a material at a specific temperature.
- Instrumentation: A pyrolyzer (e.g., Pyroprobe CDS5000) coupled to a GC/MS system (e.g., Agilent 6890/5073).[\[14\]](#)
- Sample Preparation: A small amount of the sample (typically 100-200 µg) is placed in a quartz sample tube.[\[15\]](#)
- Typical Experimental Parameters:
 - Pyrolysis Temperature: A fixed temperature, often corresponding to a T_{max} observed in TGA (e.g., 280°C or 700°C), is used to rapidly decompose the sample.[\[10\]](#)[\[14\]](#)
 - Carrier Gas: Helium.[\[14\]](#)
 - GC Separation: The pyrolysis products are separated on a capillary column (e.g., HP-5MS) with a programmed temperature ramp.
 - MS Detection: A mass spectrometer is used to detect the separated compounds, and the resulting mass spectra are compared against libraries (e.g., NIST) for identification.[\[12\]](#)

Cone Calorimetry

- Objective: To measure the heat release rate (HRR) and other fire-related properties of a material under controlled radiative heating, simulating a real-world fire scenario.[\[16\]](#)
- Instrumentation: A cone calorimeter compliant with standards such as ISO 5660.[\[9\]](#)
- Sample Preparation: Samples are typically prepared as 100 mm x 100 mm x 3 mm plaques.[\[9\]](#)
- Typical Experimental Parameters:
 - Heat Flux: 35 or 50 kW/m².[\[9\]](#)[\[16\]](#)

- Orientation: Horizontal.
- Key Parameters Measured: Time to ignition (TTI), peak heat release rate (pHRR), total heat release (THR), and total smoke production (TSP).[17]

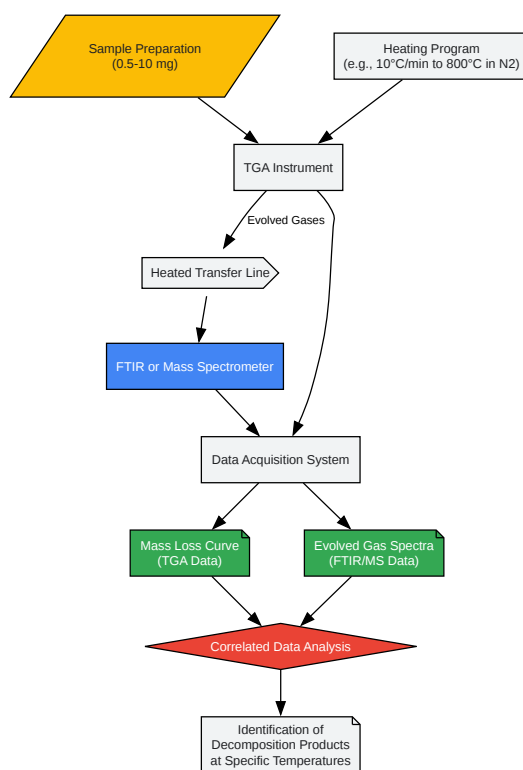
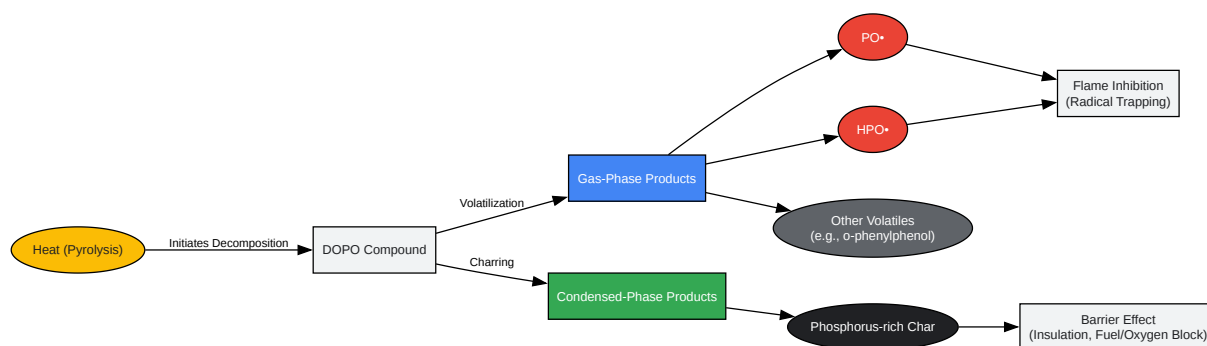
Flammability Tests (UL-94 and LOI)

- Objective: To assess the ease of ignition and the ability of a material to self-extinguish.
- UL-94 Vertical Burn Test:
 - Standard: GB/T2408-2021 or equivalent.[8]
 - Sample Dimensions: 125 mm x 13 mm x 3.0 mm.[8]
 - Procedure: A flame is applied to the bottom of a vertically mounted specimen for two 10-second intervals. The afterflame time, afterglow time, and dripping behavior are observed to assign a classification (V-0, V-1, or V-2).[4]
- Limiting Oxygen Index (LOI):
 - Standard: GB/T 2406.2-2009 or equivalent.[10]
 - Sample Dimensions: 100 mm x 10 mm x 4 mm.[8]
 - Procedure: The minimum concentration of oxygen in an oxygen/nitrogen mixture that is required to sustain combustion of a vertically oriented sample is determined.[4]

Visualizations of Decomposition Pathways and Workflows

Generalized Thermal Decomposition Pathway of DOPO

The thermal decomposition of DOPO proceeds via the cleavage of the P-C and P-O-C bonds within its structure. The primary gas-phase flame-retarding action is attributed to the release of phosphorus-containing radicals.



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